

Best practices for long-term storage and handling of JB170

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Compound of Interest

Compound Name: JB170

Cat. No.: B15622043

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Technical Support Center: JB170

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage and handling of **JB170**, a potent and highly specific PROTAC degrader of AURORA-A kinase.^{[1][2][3]}

Frequently Asked Questions (FAQs)

Q1: What is **JB170** and what is its mechanism of action?

A1: **JB170** is a proteolysis-targeting chimera (PROTAC) that selectively induces the degradation of Aurora Kinase A (AURORA-A).^{[1][2][4]} It is a heterobifunctional molecule composed of Alisertib, a potent AURORA-A inhibitor, linked to Thalidomide, which binds to the E3 ubiquitin ligase Cereblon (CRBN).^{[1][2][4][5]} The formation of a ternary complex between AURORA-A, **JB170**, and CRBN triggers the polyubiquitination of AURORA-A, marking it for degradation by the 26S proteasome.^{[4][5]} This degradation mechanism allows for the investigation of the non-catalytic functions of AURORA-A.^{[1][4]}

Q2: How should I store solid **JB170**?

A2: Proper storage of solid **JB170** is crucial for maintaining its stability. For long-term storage, it is recommended to keep the solid powder at -20°C for up to 12 months.^[2] For shorter-term storage, 4°C is suitable for up to 6 months.^[2]

Q3: What are the recommended storage conditions for **JB170** stock solutions?

A3: Once dissolved in a solvent such as DMSO, **JB170** stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[1][6] For long-term storage, these aliquots should be kept at -80°C and can be used within 6 months.[1] For shorter-term storage, -20°C is acceptable for up to one month.[1]

Q4: How should I prepare working solutions of **JB170** for my experiments?

A4: To ensure the reliability of your experimental results, it is best practice to prepare fresh working solutions of **JB170** on the same day of use.[1]

Q5: What personal protective equipment (PPE) should I use when handling **JB170**?

A5: When handling **JB170**, especially in its powdered form, it is important to use appropriate PPE to ensure safety. This includes safety goggles, chemical-impermeable gloves (such as nitrile or neoprene), and a fully buttoned laboratory coat.[7] When working with the powder, a facemask or respirator is recommended to prevent inhalation.[7]

Troubleshooting Guides

Issue: Inconsistent experimental results with **JB170**.

- Question: I am observing high variability in my experimental outcomes when using **JB170**. What could be the cause?
- Answer: Inconsistent results can stem from several factors related to the handling and storage of **JB170**.
 - Improper Storage: Ensure that both solid **JB170** and its stock solutions are stored at the recommended temperatures to prevent degradation.[1][2]
 - Freeze-Thaw Cycles: Repeatedly freezing and thawing a stock solution can lead to the degradation of the compound. It is crucial to aliquot the stock solution upon preparation.[1][6]
 - Working Solution Age: For optimal performance, always prepare fresh working dilutions for each experiment from a stock solution.[1][6]

Issue: Lower than expected potency of **JB170**.

- Question: My experiments are showing that **JB170** is less potent than the literature suggests. Why might this be happening?
- Answer: A decrease in the observed potency of **JB170** can be attributed to its degradation.
 - Review Storage Conditions: Verify that your storage conditions for both the solid compound and stock solutions align with the recommended guidelines. Long-term storage at improper temperatures can lead to a gradual loss of activity.
 - Check Solvent Compatibility: Ensure that the solvent used for your stock solution is appropriate and does not contribute to the degradation of **JB170**. DMSO is a commonly used solvent.[\[2\]](#)
 - Confirm Concentration: Re-verify the concentration of your stock solution. An error in the initial weighing or dilution can lead to inaccurate experimental concentrations.

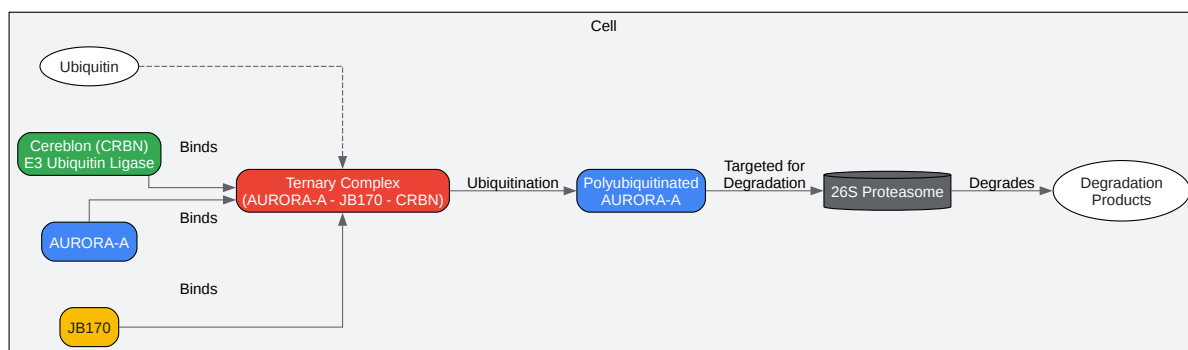
Quantitative Data Summary

Parameter	Value	Cell Line	Reference
DC ₅₀	28 nM	MV4-11	[1] [2]
EC ₅₀ (AURORA-A)	193 nM	Not specified	[1] [2]
EC ₅₀ (AURORA-B)	1.4 µM	Not specified	[1] [2]
Dmax (in MV4-11 cells)	>95% degradation at 300 nM	MV4-11	[2]

Experimental Protocols & Visualizations

JB170 Signaling Pathway

The following diagram illustrates the mechanism of action of **JB170** in inducing the degradation of AURORA-A.

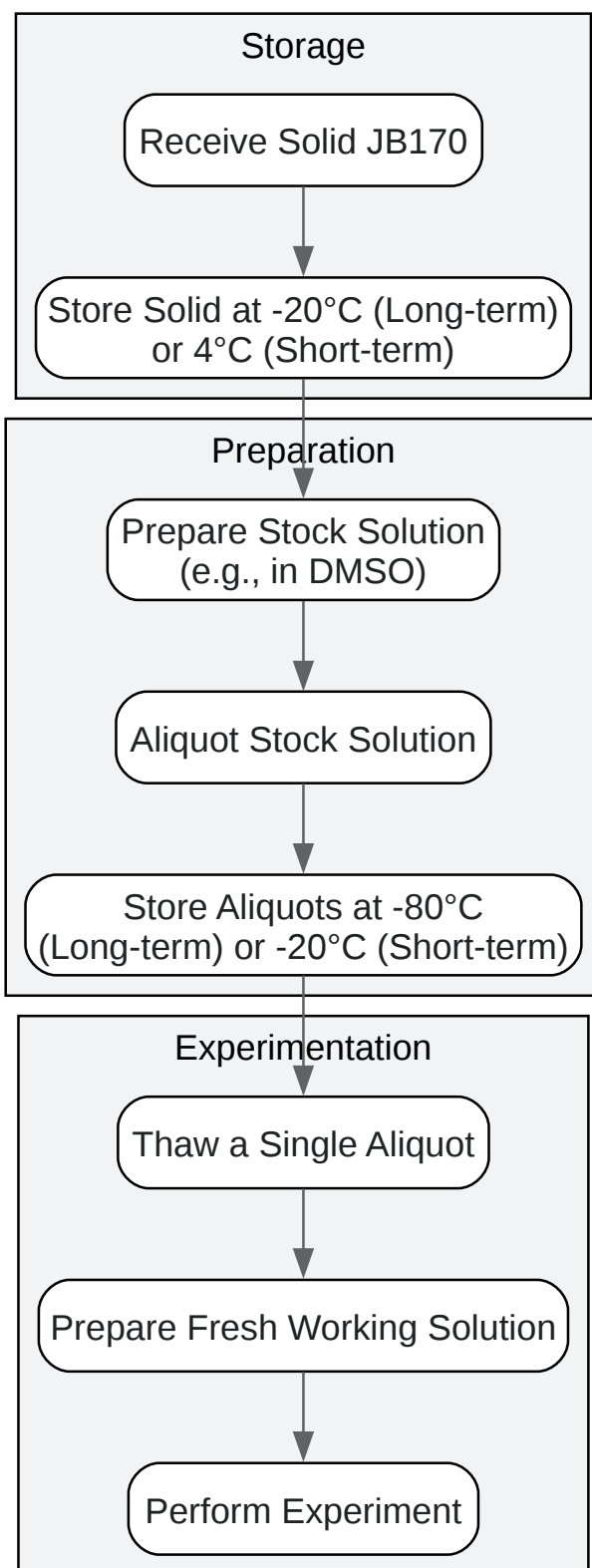


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Caption: Mechanism of **JB170**-mediated AURORA-A degradation.

Recommended Experimental Workflow for JB170 Handling and Storage

This workflow outlines the best practices for handling and storing **JB170** to ensure its integrity and the reproducibility of experimental results.



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Caption: Recommended workflow for handling and storing **JB170**.

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